

3,4-Difluorophenylacetonitrile molecular structure and IUPAC name

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Compound of Interest

Compound Name: 3,4-Difluorophenylacetonitrile

Cat. No.: B1294414

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An In-depth Technical Guide to 3,4-Difluorophenylacetonitrile

This guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **3,4-Difluorophenylacetonitrile**, a key intermediate in the development of pharmaceuticals and other advanced materials.

Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-(3,4-difluorophenyl)acetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#) The molecule consists of a difluorinated phenyl ring attached to a cyanomethyl group.

Molecular Visualization

The following diagram illustrates the two-dimensional chemical structure of **3,4-Difluorophenylacetonitrile**.

Caption: 2D structure of **3,4-Difluorophenylacetonitrile**.

Physicochemical Properties

A summary of key quantitative data for **3,4-Difluorophenylacetonitrile** is presented in the table below.

| Property | Value | Reference(s) |
|-------------------|--|---|
| IUPAC Name | 2-(3,4-difluorophenyl)acetonitrile | [1] [3] |
| CAS Number | 658-99-1 | [1] [4] |
| Molecular Formula | C ₈ H ₅ F ₂ N | [1] |
| Molecular Weight | 153.13 g/mol | [3] |
| Appearance | Clear, dark yellow liquid | [4] |
| Density | 1.244 g/mL at 25 °C | [4] |
| Boiling Point | 111 °C at 13 mmHg | [4] |
| Flash Point | 113 °C (closed cup) | |
| Refractive Index | n _{20/D} 1.4844 | [4] |
| SMILES | C1=CC(=C(C=C1CC#N)F)F | [2] |
| InChI Key | GNPYERUNJMDEFQ-UHFFFAOYSA-N | [2] |

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **3,4-Difluorophenylacetonitrile** are provided below.

Synthesis of 3,4-Difluorophenylacetonitrile

A common method for the synthesis of phenylacetonitriles is via the cyanation of a corresponding benzyl halide. The following is a representative protocol for the synthesis of **3,4-Difluorophenylacetonitrile** from 3,4-difluorobenzyl bromide.

Workflow for Synthesis



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References

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- 2. New 19F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 3,5-Difluorophenylacetonitrile | C8H5F2N | CID 518565 - PubChem [pubchem.ncbi.nlm.nih.gov]
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